

Troubleshooting guide for using 2-Anthracenecarboxylic acid in experiments

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Compound of Interest

Compound Name: 2-Anthracenecarboxylic acid

Cat. No.: B1205837

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Technical Support Center: 2-Anthracenecarboxylic Acid

This guide provides troubleshooting advice and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals using **2-Anthracenecarboxylic acid** in their experiments.

Frequently Asked Questions (FAQs)

1. What is **2-Anthracenecarboxylic acid** and what are its primary applications?

2-Anthracenecarboxylic acid is an aromatic carboxylic acid featuring an anthracene core. It appears as a yellow to orange crystalline powder. Its primary applications are in materials science as a precursor for fluorescent and optoelectronic materials, in organic synthesis for creating larger molecules, and in research as a fluorescent probe or photosensitizer.

2. What are the main safety precautions when handling **2-Anthracenecarboxylic acid**?

2-Anthracenecarboxylic acid can cause skin and eye irritation. It is essential to handle it in a well-ventilated area and wear appropriate personal protective equipment (PPE), including gloves and safety glasses. In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.

3. How should **2-Anthracenecarboxylic acid** be stored?

It should be stored in a cool, dry place, protected from light and strong oxidizing agents.

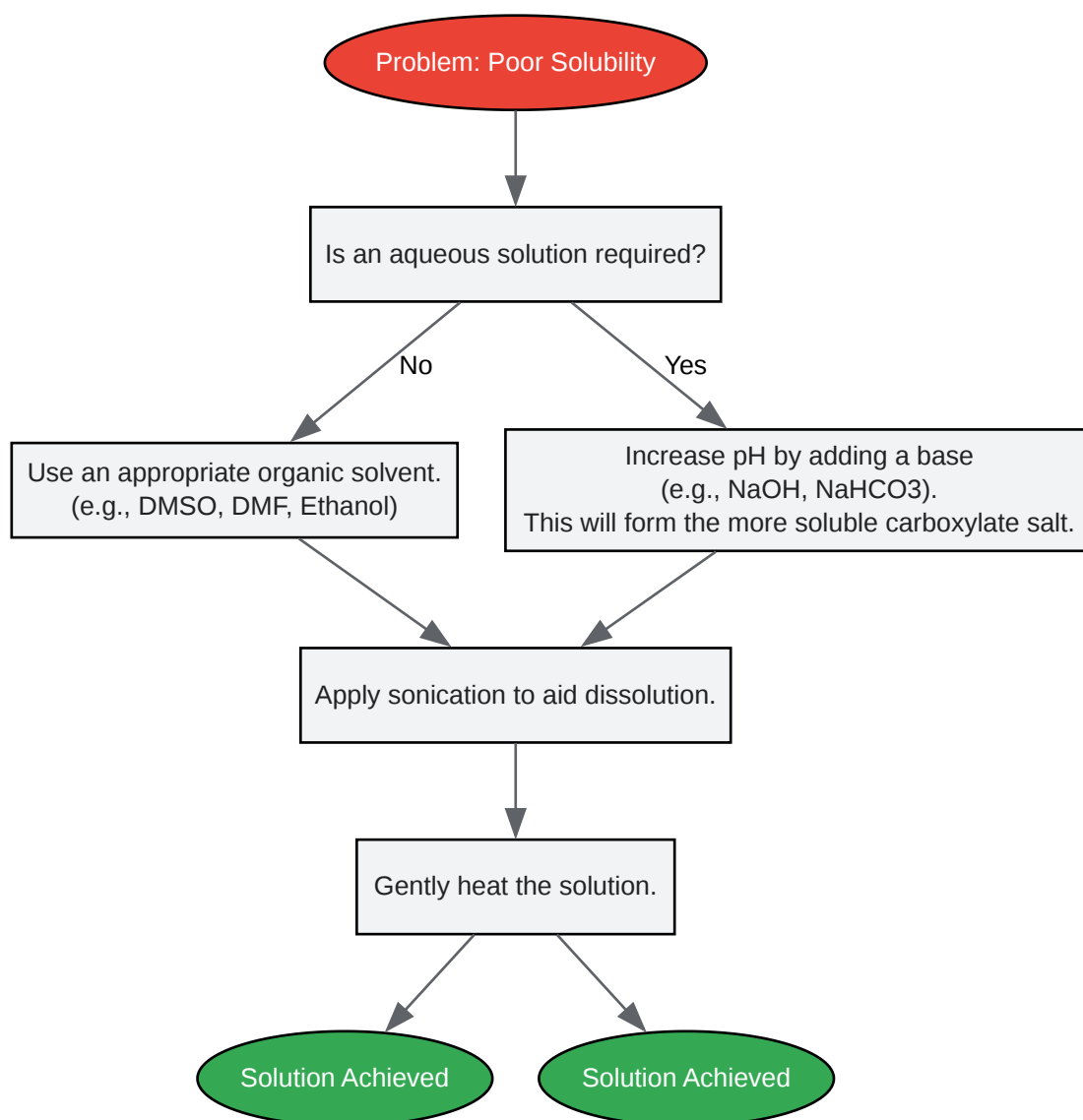
Troubleshooting Guides

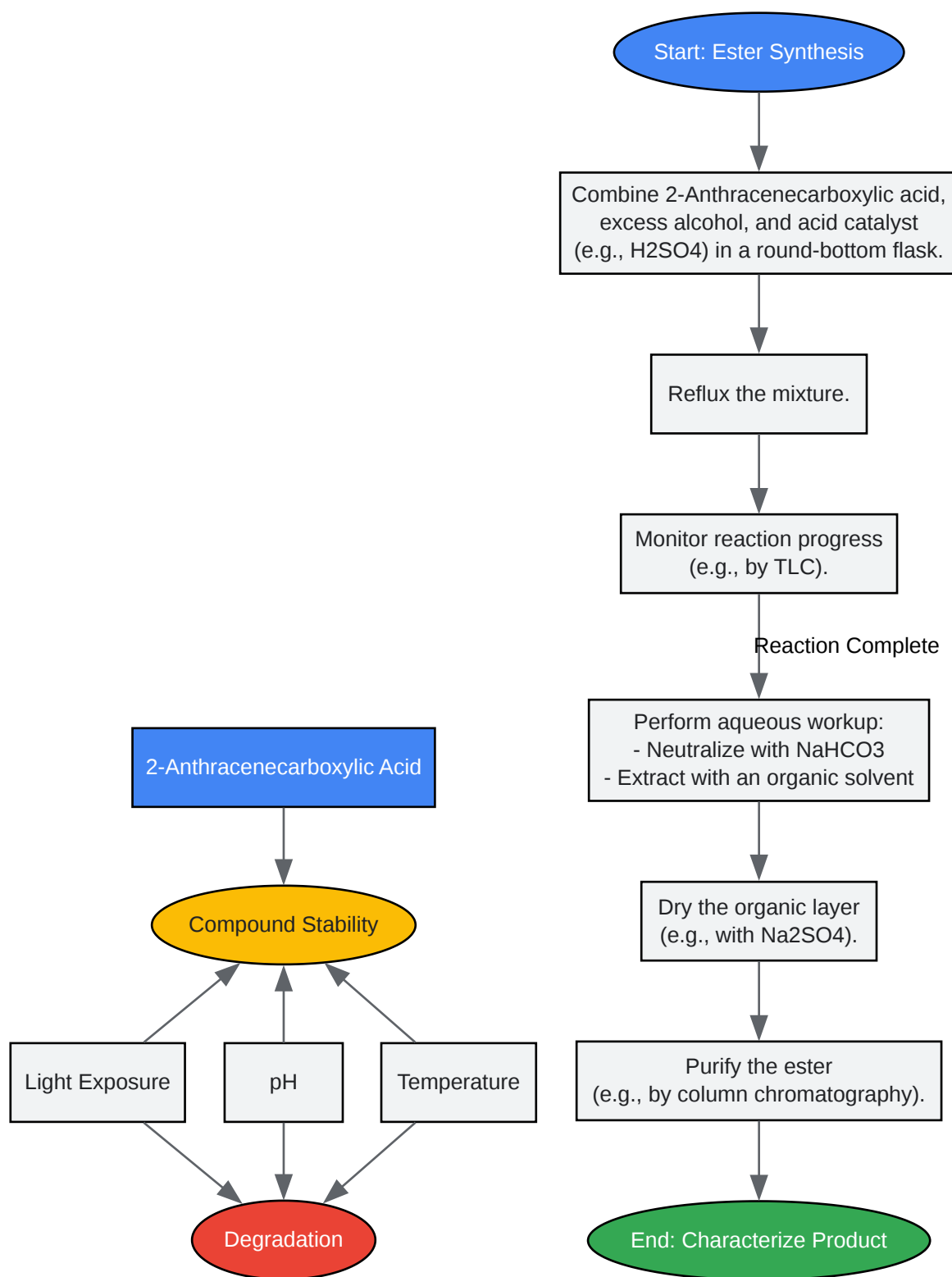
Issue 1: Poor Solubility

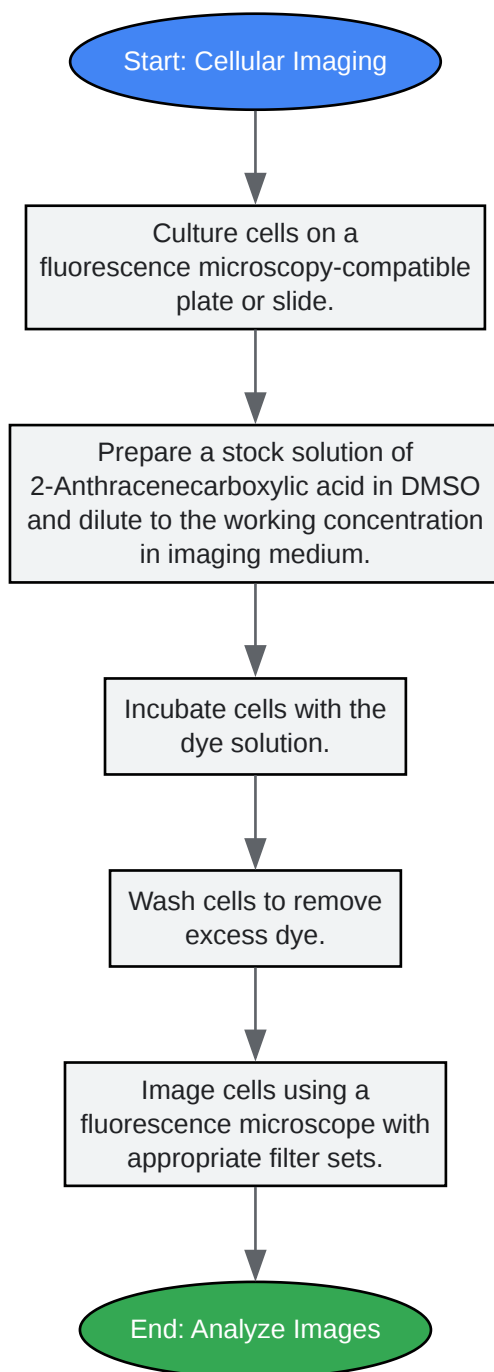
Question: I am having difficulty dissolving **2-Anthracenecarboxylic acid**. What can I do?

Answer: **2-Anthracenecarboxylic acid** is known to have very low solubility in water (approximately 0.68 mg/L).^[1] The following steps and solvent considerations can help address this issue.

Troubleshooting Workflow:







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References

- 1. researchgate.net [researchgate.net]
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